

Erinacine C biosynthesis pathway in *Hericium erinaceus*

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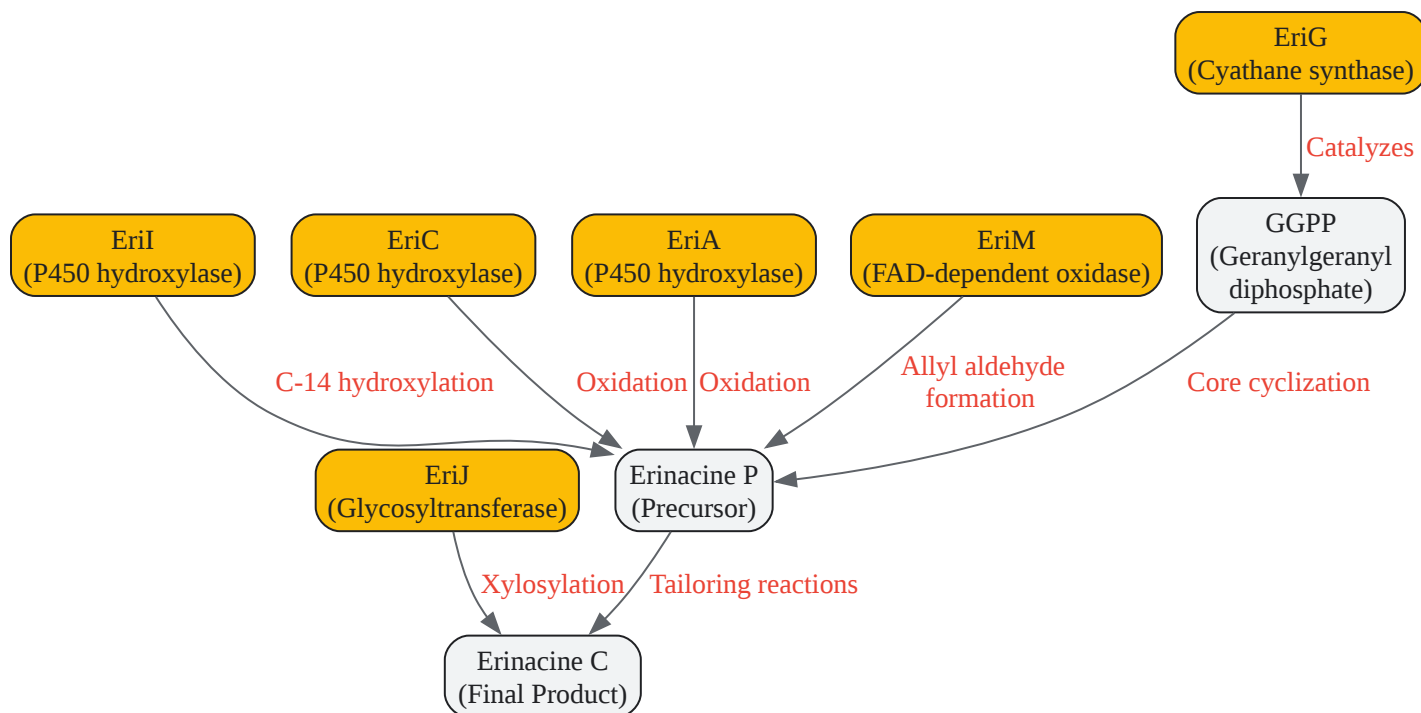
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Erinacine C Biosynthesis Pathway and Key Enzymes

Erinacine C is a cyathane diterpenoid with a characteristic 5/6/7 tricyclic core structure, biosynthesized via a complex pathway [1]. The pathway begins with a common precursor and involves several characterized enzymes [2] [3] [4].



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Figure 1: Proposed core biosynthetic pathway for **Erinacine C**. Key enzymatic steps are highlighted, based on gene characterizations from heterologous expression studies [3]. The conversion from Erinacine P to **Erinacine C** involves multiple tailoring steps, some of which may be non-enzymatic [3].

Experimental Protocols for Pathway Investigation

Liquid Culture of *H. erinaceus* Mycelia

This protocol is adapted from methods used to study the influence of substrate on **erinacine** content [2].

- **Seed Culture Preparation:**

- **Inoculum:** Transfer three fully colonized agar wedges (approx. 0.5 cm² each) from a malt extract yeast agar plate (40 g/L barley malt extract, 27 g/L agar, 2 g/L yeast extract).
 - **Medium:** Inoculate into 2 L of sterile liquid broth (40 g/L barley malt extract, 2 g/L yeast extract, 1 g/L CaSO₄) in a 2.8 L flask.
 - **Culture Conditions:** Incubate at 150 rpm at room temperature for 21 days.
- **Experimental Cultures:**
 - **Media Formulations:** Prepare either **Complex Media** (12 g/L dextrose, 5 g/L oatmeal, 1.5 g/L CaCO₃, 0.5 g/L (NH₄)₂SO₄, 0.5 g/L lactalbumin enzymatic hydrolysate) or **Minimal Media** (12 g/L barley malt extract, 0.66 g/L NH₄NO₃, 1 g/L CaSO₄).
 - **Inoculation & Culture:** Dispense 250 mL of medium into 500 mL Erlenmeyer flasks. Inoculate each flask with 100 mL of seed culture. Incubate in a shaking water bath at 24 °C and 150 rpm for 21 days.
 - **Harvesting:** Separate mycelia from culture broth by filtration. Flash-freeze mycelial samples in liquid nitrogen and store at -80 °C for RNA extraction, or lyophilize for metabolite analysis.

Heterologous Reconstruction in Yeast

This strategy enables efficient production and pathway engineering [3].

- **Strain Engineering:**
 - Use a *Saccharomyces cerevisiae* base strain engineered for high geranylgeranyl pyrophosphate (GGPP) production.
 - Integrate cDNA of key *eri* genes (e.g., *eriG*, *eriI*, *eriC*, *eriA*, *eriM*, *eriJ*) into the yeast chromosome at specific sites (δ or rDNA loci) using yeast promoters (e.g., PFBA1) and terminators (e.g., TADH1).
 - Co-express *ncpR1* (encoding a native yeast NADPH-cytochrome P450 reductase) to support P450 enzyme function.
- **Fermentation and Analysis:**
 - Culture transformants in appropriate selective medium.
 - Extract metabolites from the broth and analyze via HPLC-MS to detect and quantify pathway intermediates and final products like **erinacine C**.

Genomic and Transcriptomic Analysis

This approach identifies and studies the expression of biosynthetic genes [1].

- **DNA/RNA Extraction:** Extract high-quality genomic DNA and total RNA from flash-frozen mycelial and fruiting body tissues.
- **Sequencing & Assembly:** Sequence the genome using Illumina technology. For transcriptomics, prepare RNA-seq libraries from different tissues (e.g., mycelia, fruiting body) and sequence.
- **Bioinformatic Analysis:**
 - **Gene Prediction:** Predict gene models from the assembled genome.
 - **Cluster Identification:** Manually scan regions ~20 kb upstream and downstream of predicted GGPPS genes to locate the biosynthetic gene cluster. Software like antiSMASH can also be used.
 - **Differential Expression:** Map RNA-seq reads to the genome and calculate gene expression levels (e.g., FPKM). Identify genes differentially expressed between mycelia and fruiting body.

Quantitative Data on Erinacine Production

Research shows that erinacine production is highly dependent on fungal strain, tissue type, and cultivation conditions.

Factor	Observation	Significance / Quantitative Finding	Source
Tissue Specificity	Erinacines are primarily produced in the mycelium ; generally not detected in the fruiting body.	Gene expression (<i>eri</i> genes) is consistently downregulated in the fruit body compared to the mycelium.	[2] [5]
Substrate Influence	The type of liquid media significantly alters the profile of erinacines produced.	Complex media yielded higher erinacine C content, while Minimal media yielded greater erinacine Q .	[2]
Strain Variation (in Mycelia)	Different <i>Hericium</i> species and strains show distinct erinacine production profiles.	<i>H. coralloides</i> produced the greatest concentrations of erinacine A and P. One <i>H. erinaceus</i> strain showed the highest erinacine C production.	[4]
Additive Impact	Co-supplementation with glucose and polysorbate 80 in submerged cultures.	Caused an 83-100% reduction in mycelial erinacine A, C, and P for most strains, but	[4]

Factor	Observation	Significance / Quantitative Finding	Source
		increased secretion of some erinacines into the culture medium for specific strains.	

Key Genes and Enzymes in the Cluster

The biosynthetic gene cluster for erinacines contains several key enzymes. The table below lists core genes with characterized or predicted functions based on heterologous expression and bioinformatic studies [2] [3] [1].

Gene	Protein Family	Function in Erinacine C Biosynthesis
eriE	Geranylgeranyl pyrophosphate synthase (GGPPS)	Produces the universal diterpenoid precursor, GGPP.
eriG	UbiA-type terpene synthase / Cyathane synthase	Catalyzes the formation of the core 5/6/7 cyathane tricyclic skeleton from GGPP.
eriI, eriC, eriA	Cytochrome P450 monooxygenases	Perform site-specific hydroxylations and oxidations on the cyathane core.
eriM	FAD-dependent oxidase	Key for forming the α,β-unsaturated aldehyde group , a critical structural feature.
eriJ	Glycosyltransferase	Catalyzes the attachment of a xylose sugar moiety to the aglycone.
eriB, eriH	NAD(P) oxidoreductases	Predicted to be involved in redox reactions during tailoring steps.

Applications and Future Perspectives

The investigation of **erinacine C** biosynthesis is primarily driven by its **significant neuroprotective and neurotrophic properties**, making it a lead compound for neurodegenerative disease research and drug

development [6] [5].

- **Heterologous Production:** Reconstituting the pathway in engineered yeast provides a sustainable and scalable production platform, overcoming the low yields from native fungal cultivation and complex chemical synthesis [3] [5].
- **Combinatorial Biosynthesis:** This approach allows for the generation of "non-natural" cyathane analogues by shuffling genes from different clusters or introducing substrate promiscuous enzymes, expanding the library of compounds for bioactivity screening [3].
- **Strain and Process Optimization:** Understanding how substrate composition and additives like polysorbate 80 affect the pathway enables the development of optimized cultivation strategies to enhance the yield of specific, desirable erinacines like **erinacine C** [2] [4].

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